

Application Notes: In Vitro Enzymatic Cleavage of OPSS-Val-Cit-PAB-PNP

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Compound of Interest

Compound Name: OPSS-Val-Cit-PAB-PNP

Cat. No.: B8106517

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Introduction

The **OPSS-Val-Cit-PAB-PNP** is a widely utilized linker-payload system in the development of Antibody-Drug Conjugates (ADCs). This system is designed for selective release of a therapeutic payload within the target cell, leveraging enzymatic activity that is heightened in the tumor microenvironment. The linker consists of several key components: an Ortho-pyridyl disulfide (OPSS) group for stable conjugation to thiol groups (e.g., cysteine residues) on the antibody, a dipeptide sequence (Valine-Citrulline) that is a substrate for the lysosomal protease Cathepsin B, a self-immolative para-aminobenzyl carbamate (PAB) spacer, and a p-nitrophenyl (PNP) carbonate group, which acts as a leaving group and a chromogenic reporter for assaying cleavage.

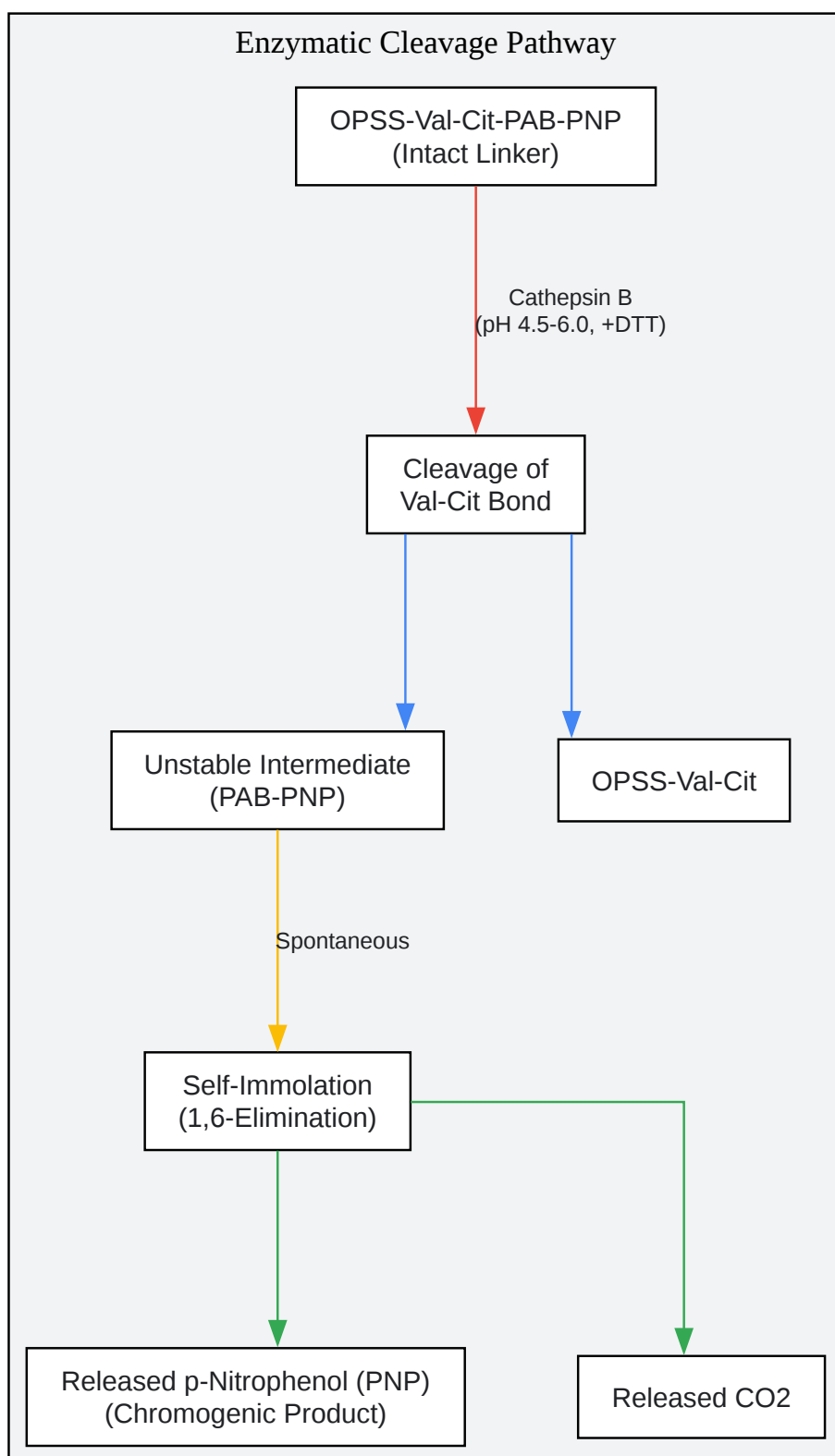
The stability of the linker in systemic circulation and its efficient cleavage upon internalization into target cells are critical for the efficacy and safety of an ADC.^{[1][2]} The in vitro cleavage assay is a fundamental tool to characterize the enzymatic lability of the linker, determine kinetic parameters, and ensure the intended mechanism of action. This document provides a detailed protocol for conducting an in vitro cleavage assay for **OPSS-Val-Cit-PAB-PNP** using Cathepsin B.

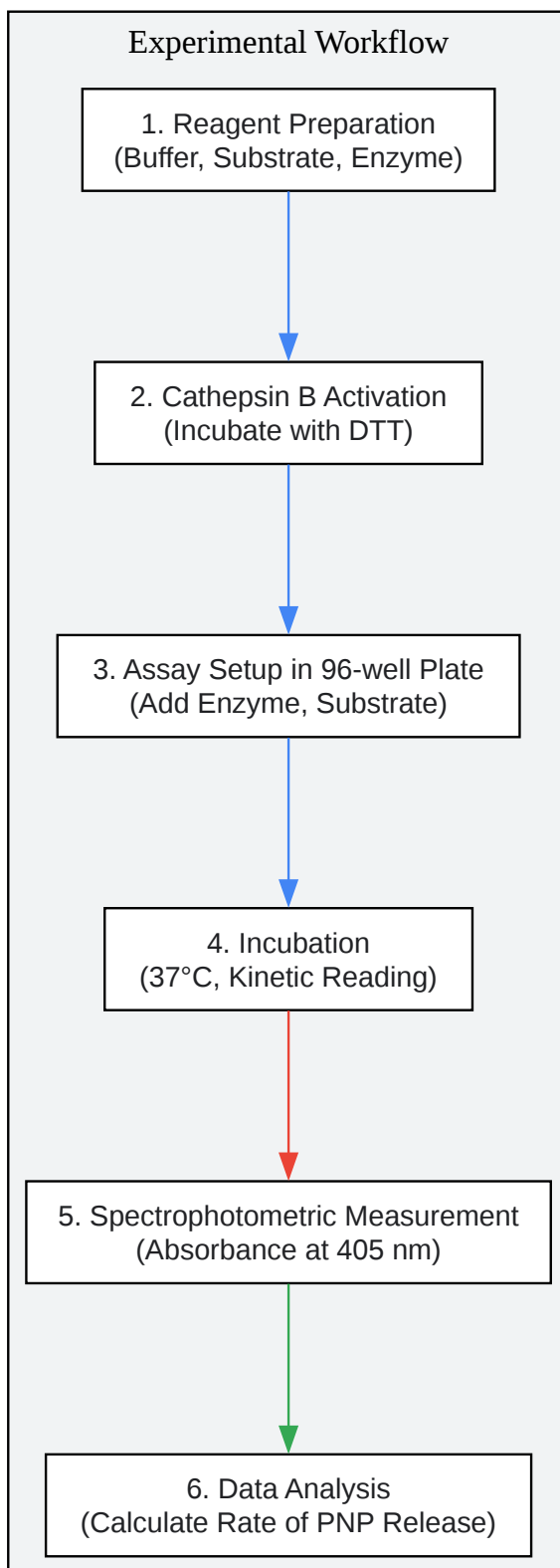
Principle of the Assay

The assay quantifies the enzymatic cleavage of the Val-Cit dipeptide by Cathepsin B. Cathepsin B, a cysteine protease predominantly found in lysosomes, recognizes and cleaves the amide bond between the Citrulline and the PAB spacer.[3][4] This initial cleavage event is the rate-limiting step and triggers a spontaneous 1,6-elimination reaction of the PAB spacer. This self-immolation releases the attached molecule, in this case, p-nitrophenol (PNP), along with carbon dioxide. The released PNP is chromogenic and can be quantified spectrophotometrically by measuring the increase in absorbance at approximately 405 nm. This allows for real-time monitoring of the cleavage reaction.

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the enzymatic cleavage pathway and the general experimental workflow for the in vitro assay.





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References

- 1. benchchem.com [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Lysosomal-Cleavable Peptide Linkers in Antibody–Drug Conjugates - PMC [pmc.ncbi.nlm.nih.gov]
- 4. www-spring.ch.cam.ac.uk [www-spring.ch.cam.ac.uk]
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